

Trilostane-d3 CAS number and molecular formula

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Compound of Interest

Compound Name: *Trilostane-d3*

Cat. No.: *B12378141*

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In-Depth Technical Guide to Trilostane-d3

This technical guide provides a comprehensive overview of **Trilostane-d3**, a deuterated analog of the steroidogenesis inhibitor Trilostane. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, mechanism of action, and applications in experimental settings.

Core Compound Details

Trilostane-d3 is a synthetic steroid analog where three hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in analytical chemistry, particularly in mass spectrometry-based quantification of Trilostane.

Quantitative Data Summary

The key chemical identifiers for **Trilostane-d3** and its non-deuterated counterpart, Trilostane, are summarized below for direct comparison.

Identifier	Trilostane-d3	Trilostane
CAS Number	2026644-48-2[1]	13647-35-3[1]
Molecular Formula	C ₂₀ H ₂₄ D ₃ NO ₃ [1]	C ₂₀ H ₂₇ NO ₃ [1]
Molecular Weight	332.46 g/mol [1]	329.43 g/mol

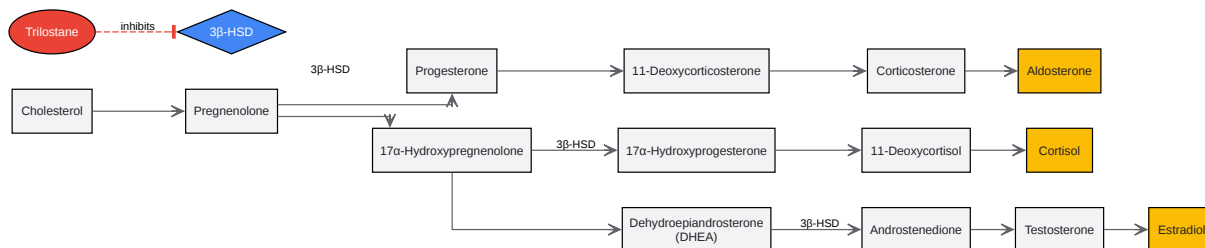
Mechanism of Action: Inhibition of Steroidogenesis

Trilostane functions as a competitive and reversible inhibitor of the 3 β -hydroxysteroid dehydrogenase (3 β -HSD) enzyme system. This enzyme is a critical component in the biosynthesis of most steroid hormones. By blocking 3 β -HSD, Trilostane effectively halts the conversion of Δ^5 -3 β -hydroxysteroids into Δ^4 -3-ketosteroids. This inhibition disrupts the production of a wide range of hormones, including glucocorticoids (like cortisol), mineralocorticoids (like aldosterone), and sex hormones (like testosterone and estrogen).

The primary therapeutic application of Trilostane, in both human and veterinary medicine, is in the management of conditions characterized by excessive adrenal steroid production, such as Cushing's syndrome (hyperadrenocorticism). By reducing the synthesis of cortisol, Trilostane helps to alleviate the clinical signs associated with this condition.

Steroidogenesis Inhibition Pathway

The following diagram illustrates the key steps in the steroidogenesis pathway that are inhibited by Trilostane.



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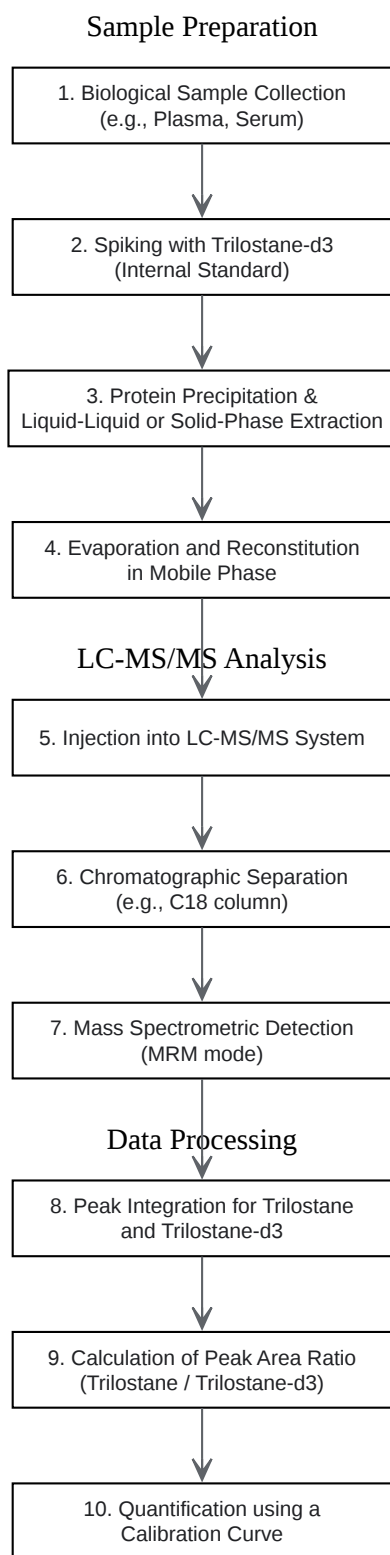
Inhibition of 3β-HSD by Trilostane in the steroidogenesis pathway.

Experimental Protocols and Applications

Due to its isotopic labeling, **Trilostane-d3** is an ideal internal standard for the quantification of Trilostane in biological matrices using liquid chromatography-mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative bioanalysis as it can compensate for variations in sample preparation, injection volume, and matrix effects, thereby improving the accuracy and precision of the measurement.

General Experimental Workflow for Quantification of Trilostane using Trilostane-d3

Below is a typical workflow for the analysis of Trilostane in a biological sample, such as plasma or serum, using **Trilostane-d3** as an internal standard.



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Typical workflow for the quantification of Trilostane using **Trilostane-d3**.

Detailed Methodologies

1. Sample Preparation:

- **Spiking:** A known concentration of **Trilostane-d3** is added to the biological sample.
- **Extraction:** Proteins are typically precipitated using a solvent like methanol or acetonitrile. The supernatant containing Trilostane and **Trilostane-d3** is then further purified using liquid-liquid extraction (e.g., with methyl tert-butyl ether) or solid-phase extraction (SPE).
- **Reconstitution:** The purified extract is dried under a stream of nitrogen and reconstituted in a solvent compatible with the LC mobile phase.

2. LC-MS/MS Analysis:

- **Chromatography:** The reconstituted sample is injected into a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system. Chromatographic separation is typically achieved on a reverse-phase column (e.g., C18). A gradient elution with a mobile phase consisting of water and an organic solvent (e.g., acetonitrile or methanol), often with additives like formic acid or ammonium formate, is commonly used.
- **Mass Spectrometry:** The eluent from the LC system is introduced into a tandem mass spectrometer. The instrument is operated in Multiple Reaction Monitoring (MRM) mode, where specific precursor-to-product ion transitions for both Trilostane and **Trilostane-d3** are monitored. This provides high selectivity and sensitivity.

3. Data Analysis:

- **Calibration Curve:** A calibration curve is generated by analyzing a series of standards containing known concentrations of Trilostane and a fixed concentration of **Trilostane-d3**.
- **Quantification:** The peak area ratio of Trilostane to **Trilostane-d3** in the unknown sample is calculated and used to determine the concentration of Trilostane by interpolating from the calibration curve.

This technical guide provides a foundational understanding of **Trilostane-d3**, its properties, and its critical role in the accurate quantification of Trilostane. For specific applications, further method development and validation are essential.

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References

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
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